

# Tetraethyl methylenediphosphonate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetraethyl  
methylenediphosphonate*

Cat. No.: *B042493*

[Get Quote](#)

## Technical Data Sheet: Tetraethyl Methylenediphosphonate

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **Tetraethyl methylenediphosphonate**, a versatile organophosphorus compound. It is intended to serve as a quick reference for laboratory and research applications.

## Chemical Identity and Properties

**Tetraethyl methylenediphosphonate**, also known as tetraethyl methylenebisphosphonate, is a compound utilized in various chemical syntheses.<sup>[1]</sup> It serves as a key intermediate in the development of herbicides, pesticides, and pharmaceuticals with antiviral and anticancer properties.<sup>[1]</sup>

### Data Summary

The fundamental molecular and physical properties of **Tetraethyl methylenediphosphonate** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>22</sub> O <sub>6</sub> P <sub>2</sub>	PubChem[2], Chem-Impex[1], LookChem[3]
Linear Formula	CH <sub>2</sub> [P(O)(OCH <sub>2</sub> CH <sub>3</sub> ) <sub>2</sub> ] <sub>2</sub>	Sigma-Aldrich[4]
Molecular Weight	288.21 g/mol	PubChem[2], Chem-Impex[1], Sigma-Aldrich[4]
Exact Mass	288.08916241 Da	PubChem[2], LookChem[3]
CAS Number	1660-94-2	LookChem[3], Sigma-Aldrich[4]
EC Number	216-764-5	LookChem[3], Sigma-Aldrich[4]
Appearance	Clear colorless liquid	Sigma-Aldrich[4]
Density	1.16 g/mL at 25 °C	Chem-Impex[1], Sigma-Aldrich[4]
Boiling Point	171-174 °C at 11 mmHg	Chem-Impex[1], Sigma-Aldrich[4]
Refractive Index	n <sub>20</sub> /D 1.442	Chem-Impex[1], Sigma-Aldrich[4]
Flash Point	110 °C (closed cup)	Sigma-Aldrich[4]

## Experimental Protocols

Detailed experimental protocols for the determination of fundamental properties such as molecular weight and formula are based on standard analytical techniques. These include:

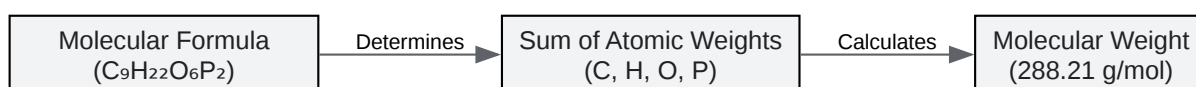
- Mass Spectrometry: To determine the exact mass and fragmentation pattern, confirming the molecular structure.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: (<sup>1</sup>H, <sup>13</sup>C, <sup>31</sup>P NMR) to elucidate the chemical structure and confirm the arrangement of atoms.

- Elemental Analysis: To determine the empirical formula by measuring the percentage composition of each element.

Specific instrumental parameters and sample preparation protocols would be dependent on the exact instrumentation used.

## Logical Relationships

The relationship between the molecular formula and the molecular weight is fundamental. The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula ( $\text{C}_9\text{H}_{22}\text{O}_6\text{P}_2$ ).



[Click to download full resolution via product page](#)

Caption: Relationship between Molecular Formula and Molecular Weight.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. Tetraethyl methylenediphosphonate |  $\text{C}_9\text{H}_{22}\text{O}_6\text{P}_2$  | CID 15455 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. Tetraethyl methylenediphosphonate 97 1660-94-2 [sigmaaldrich.com]
- To cite this document: BenchChem. [Tetraethyl methylenediphosphonate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042493#tetraethyl-methylenediphosphonate-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)